

Application Notes and Protocols for Cell Viability Assays with SHIN2 Treatment

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Compound of Interest

Compound Name: SHIN2

Cat. No.: B1193483

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These application notes provide detailed protocols for assessing cell viability following treatment with **SHIN2**, a potent and selective inhibitor of serine hydroxymethyltransferase 2 (SHMT2). By targeting SHMT2, a critical enzyme in one-carbon metabolism, **SHIN2** disrupts the synthesis of essential building blocks for cell proliferation, leading to decreased viability and induction of apoptosis in cancer cells.^{[1][2][3]} The following protocols for MTT and Trypan Blue exclusion assays are designed to enable researchers to quantify the cytotoxic and cytostatic effects of **SHIN2** in various cell lines.

Mechanism of Action of SHIN2

SHIN2 exerts its biological effects by inhibiting SHMT2, a mitochondrial enzyme responsible for the reversible conversion of serine to glycine. This reaction is a primary source of one-carbon units essential for the synthesis of nucleotides (purines and thymidylate) and other macromolecules required for cell growth and division.^{[1][2]} Inhibition of SHMT2 by **SHIN2** leads to the depletion of intracellular glycine and one-carbon units, resulting in cell cycle arrest, primarily in the S-phase, and subsequent apoptosis.^[3] The efficacy of **SHIN2** has been demonstrated in various cancer cell lines, including those resistant to conventional chemotherapeutics like methotrexate.^{[3][4]}

Data Presentation: Quantitative Effects of SHIN2 on Cell Viability

The following tables summarize the quantitative data on the effect of **SHIN2** on the viability of different cancer cell lines.

Table 1: IC50 Values of **SHIN2** in Cancer Cell Lines

Cell Line	Cancer Type	IC50 (nM)	Reference
HCT116	Colon Carcinoma	300	[3]

Table 2: Effect of **SHIN2** on Thyroid Cancer Cell Viability and Apoptosis

Cell Line	SHIN2 Concentration (μM)	Incubation Time (h)	Effect	Reference
BCPAP	0-20	24	Dose-dependent decrease in cell viability	[1]
8505C	0-20	24	Dose-dependent decrease in cell viability	[1]
FRO	0-20	24	Dose-dependent decrease in cell viability	[1]
8505C	20	24	Increased apoptosis	[1]
FRO	20	24	Increased apoptosis	[1]

Experimental Protocols

MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) Assay

This colorimetric assay measures the metabolic activity of cells, which is an indicator of cell viability. Metabolically active cells reduce the yellow MTT tetrazolium salt to purple formazan crystals.

Materials:

- **SHIN2** (dissolved in a suitable solvent, e.g., DMSO)
- Cancer cell lines of interest
- Complete cell culture medium
- Phosphate-buffered saline (PBS), sterile
- MTT solution (5 mg/mL in sterile PBS)
- Solubilization solution (e.g., DMSO, or 10% SDS in 0.01 M HCl)
- 96-well plates, sterile
- Multichannel pipette
- Microplate reader

Protocol:

- Cell Seeding:
 - Harvest and count cells.
 - Seed cells in a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) in 100 μ L of complete culture medium.
 - Incubate the plate at 37°C in a humidified 5% CO₂ incubator for 24 hours to allow for cell attachment.
- **SHIN2** Treatment:

- Prepare serial dilutions of **SHIN2** in complete culture medium to achieve the desired final concentrations. A vehicle control (medium with the same concentration of solvent used to dissolve **SHIN2**) should be included.
- Carefully remove the medium from the wells and add 100 µL of the **SHIN2** dilutions or vehicle control to the respective wells.
- Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours) at 37°C in a humidified 5% CO₂ incubator.
- MTT Incubation:
 - After the treatment period, add 10 µL of MTT solution (5 mg/mL) to each well.
 - Incubate the plate for 2-4 hours at 37°C, allowing the formazan crystals to form.
- Solubilization:
 - Carefully remove the medium containing MTT from each well without disturbing the formazan crystals.
 - Add 100 µL of solubilization solution (e.g., DMSO) to each well.
 - Gently pipette up and down or place the plate on an orbital shaker for 10-15 minutes to ensure complete dissolution of the formazan crystals.
- Absorbance Measurement:
 - Read the absorbance at 570 nm using a microplate reader. A reference wavelength of 630 nm can be used to subtract background absorbance.
- Data Analysis:
 - Calculate the percentage of cell viability for each treatment group relative to the vehicle control using the following formula: % Cell Viability = (Absorbance of treated cells / Absorbance of control cells) x 100

- Plot the percentage of cell viability against the **SHIN2** concentration to determine the IC₅₀ value (the concentration of **SHIN2** that inhibits 50% of cell growth).

Trypan Blue Exclusion Assay

This assay distinguishes between viable and non-viable cells based on membrane integrity. Viable cells with intact membranes exclude the trypan blue dye, while non-viable cells with compromised membranes take up the dye and appear blue.

Materials:

- **SHIN2** (dissolved in a suitable solvent, e.g., DMSO)
- Cancer cell lines of interest
- Complete cell culture medium
- Phosphate-buffered saline (PBS), sterile
- Trypan Blue solution (0.4% in PBS)
- 6-well or 12-well plates, sterile
- Hemocytometer or automated cell counter
- Microscope

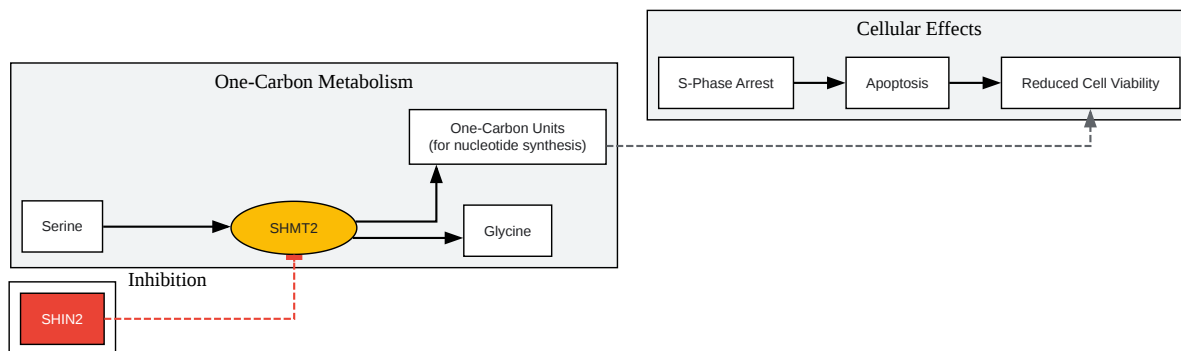
Protocol:

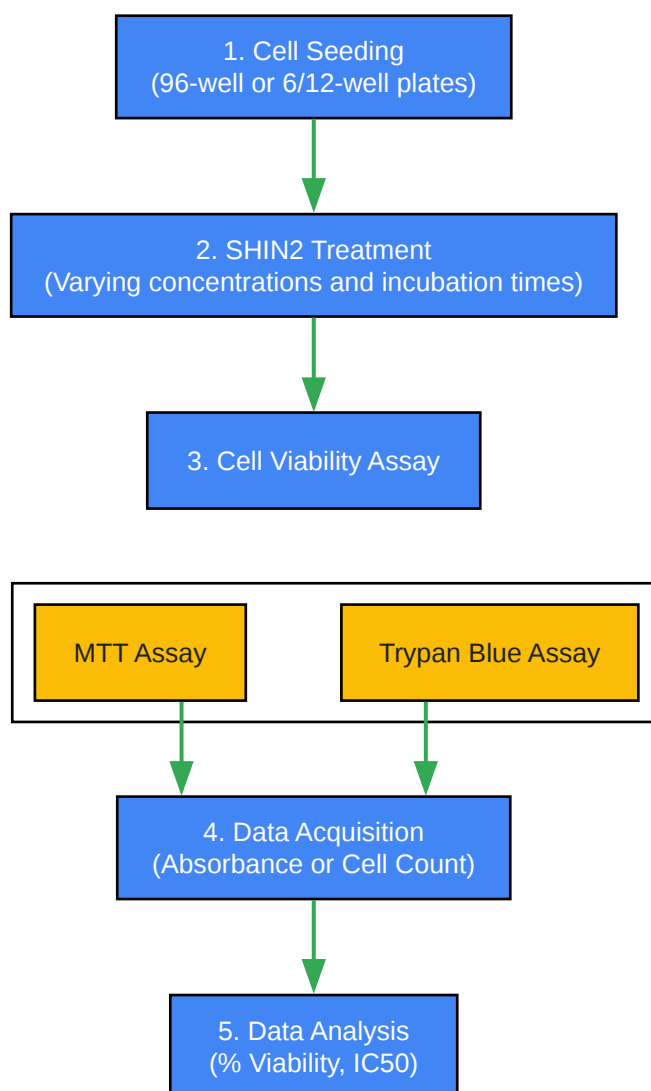
- Cell Seeding and Treatment:
 - Seed cells in 6-well or 12-well plates at an appropriate density to ensure they are in the logarithmic growth phase at the time of harvest.
 - Allow cells to attach overnight.
 - Treat the cells with various concentrations of **SHIN2** and a vehicle control for the desired duration (e.g., 24, 48, or 72 hours).

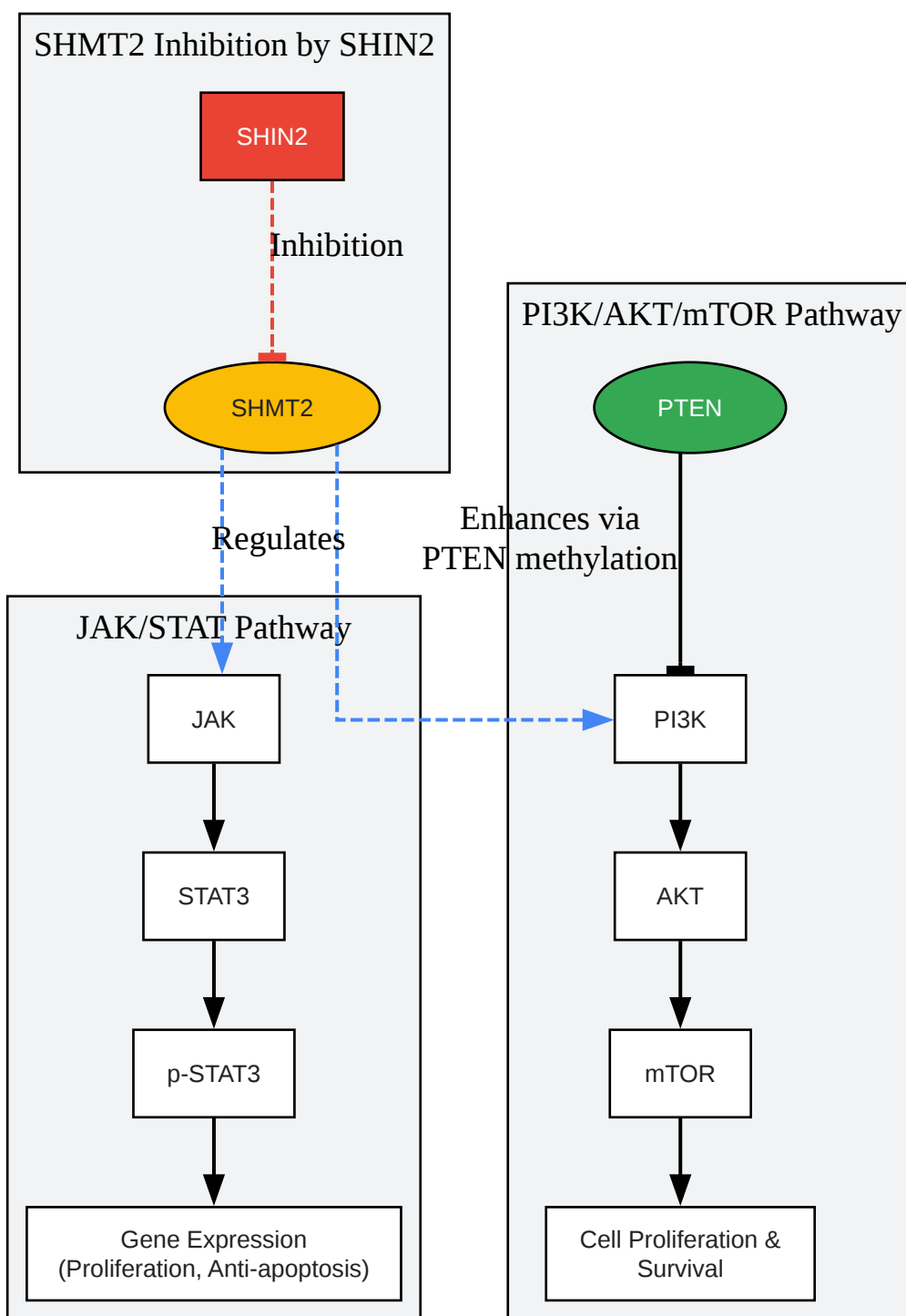
- Cell Harvesting:
 - For adherent cells, wash with PBS and detach them using trypsin-EDTA. Neutralize the trypsin with complete medium. For suspension cells, directly collect the cell suspension.
 - Centrifuge the cell suspension at a low speed (e.g., 100-200 x g) for 5 minutes.
 - Discard the supernatant and resuspend the cell pellet in a known volume of PBS or serum-free medium.
- Staining:
 - Mix a small aliquot of the cell suspension with an equal volume of 0.4% Trypan Blue solution (e.g., 10 µL of cell suspension + 10 µL of Trypan Blue).[5]
 - Incubate the mixture at room temperature for 1-3 minutes.[6]
- Cell Counting:
 - Load 10 µL of the cell-trypan blue mixture into a hemocytometer.
 - Under a microscope, count the number of viable (unstained) and non-viable (blue-stained) cells in the four large corner squares of the hemocytometer grid.
 - Alternatively, use an automated cell counter for a more rapid and standardized count.
- Data Analysis:
 - Calculate the percentage of viable cells using the following formula: % Viability = (Number of viable cells / Total number of cells (viable + non-viable)) x 100
 - Calculate the total number of viable cells per ml of the original cell suspension.

Visualizations

Signaling Pathways and Experimental Workflow







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